

Application Notes and Protocols for Beryllium-Copper Alloys in Aerospace

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Compound of Interest

Compound Name: *Beryllium*

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These application notes provide a comprehensive overview of the development and utilization of **beryllium**-copper (Be-Cu) alloys for aerospace applications. The content includes detailed data on key alloys, experimental protocols for material characterization, and visualizations of critical processes and relationships.

Introduction to Beryllium-Copper Alloys in Aerospace

Beryllium-copper alloys are a class of high-performance materials widely used in the aerospace industry due to their unique combination of properties.^{[1][2][3]} These alloys offer exceptional mechanical strength, high electrical and thermal conductivity, excellent corrosion resistance, and non-magnetic properties, making them suitable for a wide range of demanding applications.^{[1][2][3][4]}

There are two primary classes of **beryllium**-copper alloys used in aerospace:

- **High-Strength Alloys:** These alloys, such as C17200, contain a higher percentage of **beryllium** (1.8-2.0%) and are known for their remarkable tensile strength, which can be significantly enhanced through heat treatment.^{[1][5]}
- **High-Conductivity Alloys:** Alloys like C17510 have a lower **beryllium** content (0.2-0.6%) and a higher concentration of nickel and cobalt, resulting in superior electrical and thermal

conductivity with moderate strength.

The versatility of these alloys allows for their use in critical components, including aircraft landing gear bushings, electrical connectors, springs, and various instrumentation.^{[6][7]}

Quantitative Data Presentation

The following tables summarize the key mechanical, physical, and chemical properties of two representative **beryllium**-copper alloys used in aerospace: C17200 (high-strength) and C17510 (high-conductivity).

Table 1: Chemical Composition of Aerospace **Beryllium**-Copper Alloys

Element	C17200 (wt%)	C17510 (wt%)
Beryllium (Be)	1.80 - 2.00	0.20 - 0.60
Cobalt (Co) + Nickel (Ni)	0.20 min	1.40 - 2.20 (Ni)
Cobalt (Co) + Nickel (Ni) + Iron (Fe)	0.60 max	-
Aluminum (Al)	0.20 max	0.20 max
Silicon (Si)	0.20 max	0.20 max
Copper (Cu)	Balance	Balance

Source: Lion Metal

Table 2: Mechanical Properties of Aerospace **Beryllium**-Copper Alloys (Heat Treated)

Property	C17200	C17510
Tensile Strength (MPa)	1140 - 1310	655 - 795
Yield Strength (MPa)	965 - 1140	520 - 725
Elongation (%)	3 - 10	10 - 20
Hardness (Rockwell)	37-45 HRC	90 - 100 HRB
Elastic Modulus (GPa)	131	131

Source: Lion Metal

Table 3: Physical Properties of Aerospace **Beryllium**-Copper Alloys

Property	C17200	C17510
Density (g/cm ³)	8.25	8.83
Electrical Conductivity (% IACS)	22 - 28	45 - 65
Thermal Conductivity (W/m·K)	105 - 130	208 - 300
Coefficient of Thermal Expansion (μm/m·°C)	17.0	17.8
Melting Range (°C)	870 - 980	870 - 980

Source: Lion Metal

Experimental Protocols

This section outlines the detailed methodologies for key experiments in the development and characterization of **beryllium**-copper alloys.

Heat Treatment Protocol: Age Hardening

Age hardening, or precipitation hardening, is a critical heat treatment process used to significantly increase the strength of **beryllium**-copper alloys.^{[8][9]} The process consists of two

main stages: solution annealing and precipitation hardening.

3.1.1. Solution Annealing

- Objective: To dissolve the **beryllium** in the copper matrix to form a solid solution.
- Procedure:
 - Heat the alloy to a temperature range of 760-800°C for high-strength alloys (e.g., C17200) or 900-955°C for high-conductivity alloys (e.g., C17510).
 - Hold the material at this temperature for a sufficient time to ensure complete dissolution of the **beryllium**. This is typically performed by the material supplier.
 - Rapidly quench the material in water to room temperature to retain the supersaturated solid solution.

3.1.2. Precipitation Hardening (Age Hardening)

- Objective: To precipitate fine, **beryllium**-rich particles within the copper matrix, thereby increasing the alloy's strength and hardness.
- Procedure:
 - Reheat the solution-annealed alloy to a temperature between 260°C and 540°C.
 - The specific temperature and duration of this treatment depend on the desired final properties. For C17200, a typical treatment is 315°C for 2-3 hours.^[9] For C17510, higher temperatures are generally used.
 - The level of mechanical properties is determined by both the temperature and the time at that temperature.
 - After the aging period, the material is cooled to room temperature.

Mechanical Testing Protocols

3.2.1. Tensile Testing (in accordance with ASTM E8)

- Objective: To determine the tensile strength, yield strength, and elongation of the **beryllium-copper** alloy.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Apparatus: A calibrated universal testing machine (UTM) equipped with an extensometer.
- Procedure:
 - Prepare a standardized test specimen with defined dimensions as per ASTM E8.
 - Mount the specimen securely in the grips of the UTM.
 - Apply a uniaxial tensile load to the specimen at a controlled rate until it fractures.
 - Continuously record the applied load and the elongation of the specimen.
 - From the resulting stress-strain curve, determine the ultimate tensile strength, yield strength (typically at 0.2% offset), and the percentage of elongation.

3.2.2. Hardness Testing (in accordance with ASTM E18)

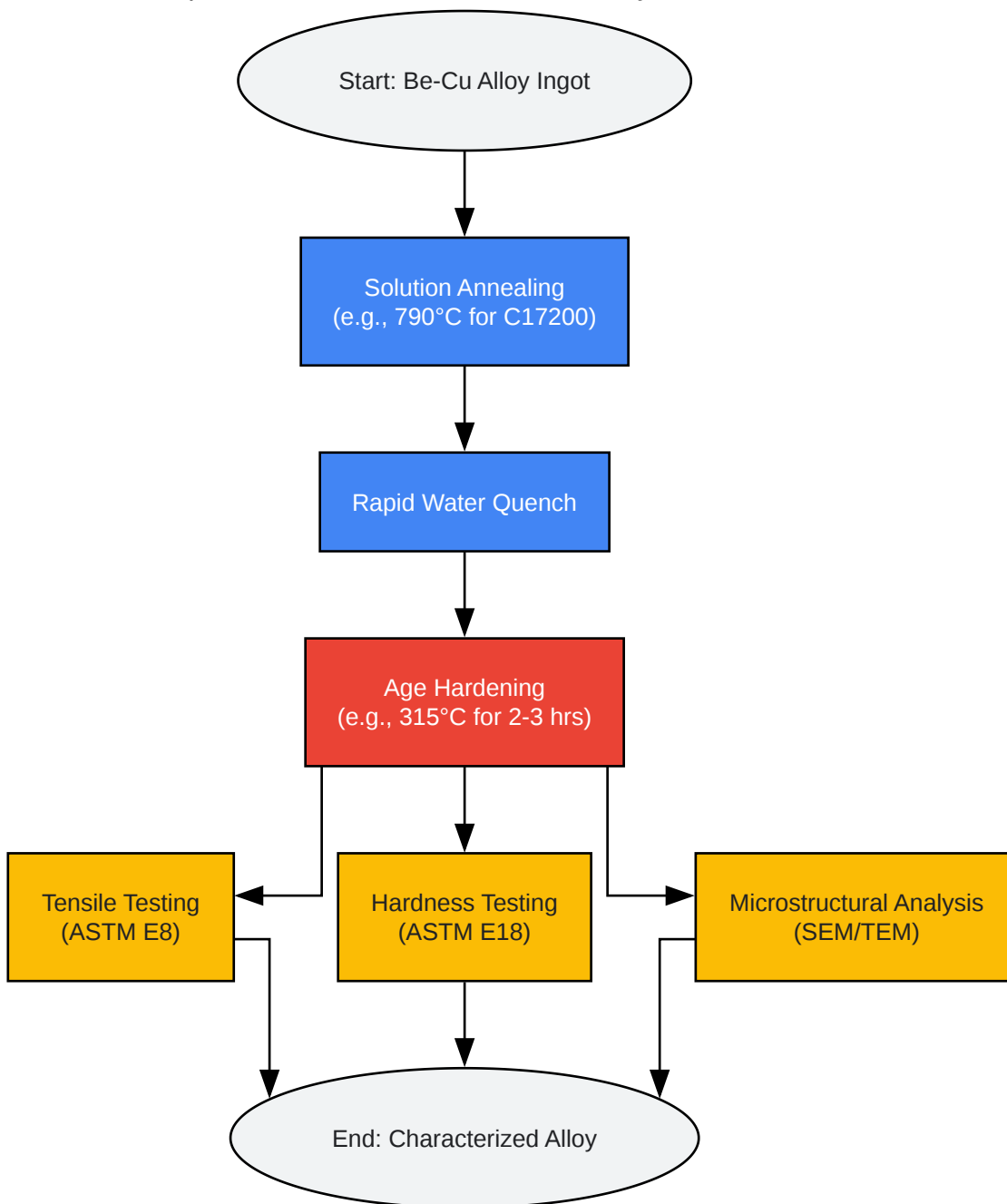
- Objective: To measure the Rockwell hardness of the **beryllium-copper** alloy, which provides an indication of its resistance to indentation and wear.[\[3\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Apparatus: A calibrated Rockwell hardness tester.
- Procedure:
 - Ensure the surface of the test specimen is clean, smooth, and free from any scale or lubricants.
 - Select the appropriate Rockwell scale (e.g., HRC for high-strength alloys, HRB for high-conductivity alloys) and indenter.
 - Apply a preliminary test force (minor load) to the specimen.
 - Apply the major load for a specified dwell time.

- Remove the major load, and the Rockwell hardness number is directly read from the machine's dial or digital display, based on the depth of indentation.

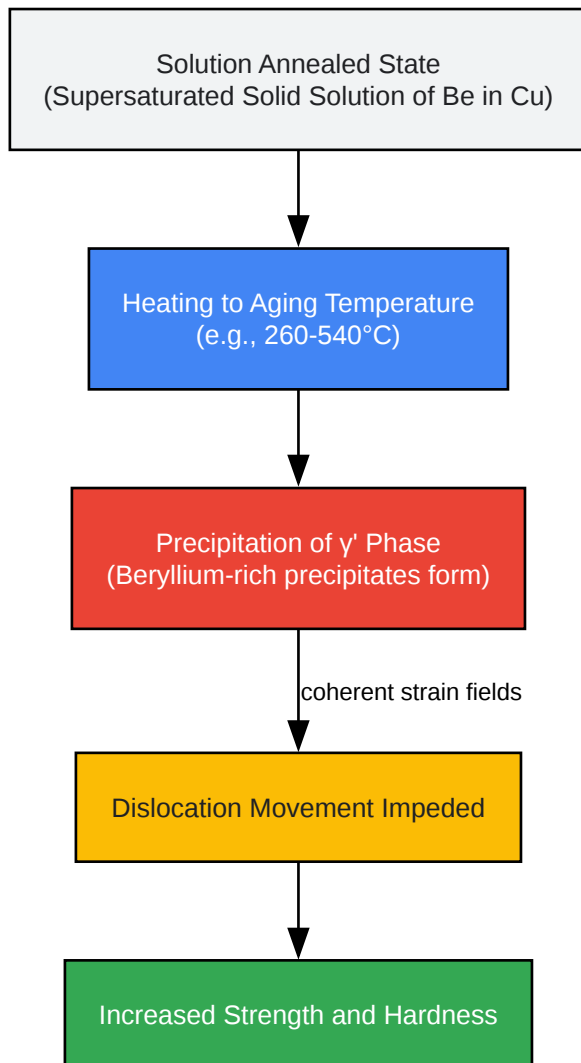
Mandatory Visualizations

The following diagrams, created using the DOT language, illustrate key processes and relationships in the development of **beryllium**-copper alloys for aerospace applications.

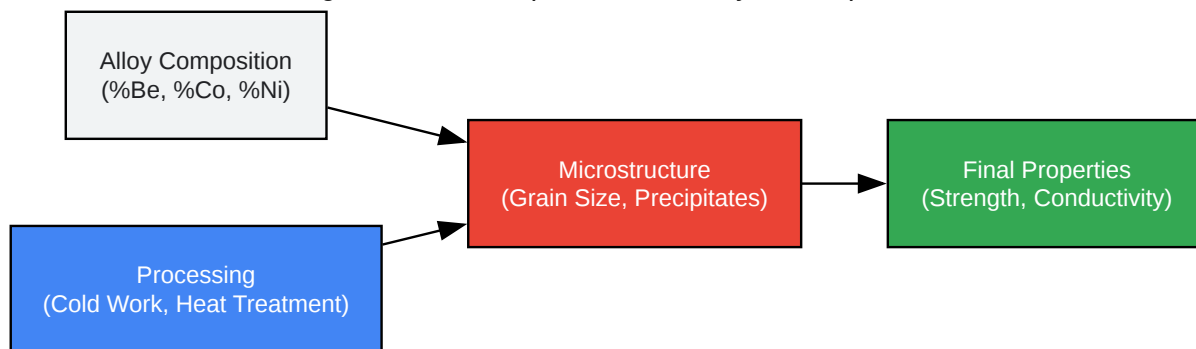
Experimental Workflow for Be-Cu Alloy Characterization



Age Hardening Mechanism in Be-Cu Alloys



Logical Relationships in Be-Cu Alloy Development

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